

Technical Guide: cis-9,10-Methyleneoctadecanoic Acid

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Compound of Interest

Compound Name: *cis-9,10-Methyleneoctadecanoic acid*
Cat. No.: B10786709

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Executive Summary

This guide provides a comprehensive technical analysis of **cis-9,10-methyleneoctadecanoic acid** (Dihydrosterculic acid), a cyclopropane fatty acid (CPA) critical to bacterial membrane physiology. Unlike standard fatty acids, the presence of the strained cyclopropane ring confers unique biophysical properties—specifically resistance to acid stress and oxidative degradation—making it a vital biomarker in microbiology and a high-value target in antimicrobial drug development.

This document serves as a definitive reference for its chemical identity, biosynthetic pathway, and the specific, non-standard analytical protocols required to preserve its structural integrity during extraction and quantification.

Part 1: Chemical Identity & Nomenclature

cis-9,10-Methyleneoctadecanoic acid is frequently misidentified in literature due to its structural similarity to lactobacillic acid (cis-11,12 isomer) and sterculic acid (cyclopropene analog). Accurate identification requires precise adherence to nomenclature standards.

Table 1: Synonyms and Chemical Identifiers

Category	Identifier / Name	Notes
Common Name	Dihydrosterculic acid	The saturated analog of Sterculic acid.[1]
Systematic Name	cis-9,10-Methyleneoctadecanoic acid	Denotes the cyclopropane ring at C9-C10.[1][2][3][4][5]
IUPAC Name	8-[(1S,2R)-2-octylcyclopropyl]octanoic acid	Stereochemistry is critical for bioactivity.
CAS Number	4675-61-0	Free acid form.[4]
CAS Number	3971-54-8	Methyl ester form (standard for GC-MS).[3]
Lipid Shorthand	CFA 19:0	Cyclopropane Fatty Acid, 19 carbons.
Lipid MAPS ID	LMFA01140019	Database identifier for carbocyclic fatty acids.[6]
Isomeric Confusion	Lactobacillic acid	WARNING: This is the cis-11,12 isomer.[1]

Part 2: Biosynthesis & Biological Significance

The synthesis of dihydrosterculic acid is a post-synthetic modification of the membrane lipid bilayer, occurring primarily during the transition from exponential to stationary growth phase in bacteria (e.g., *E. coli*, *Lactobacillus*).

Mechanism of Action

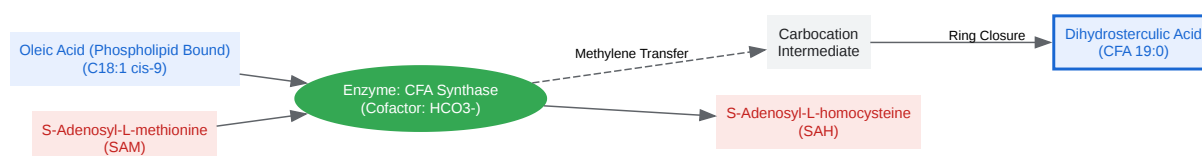
The enzyme Cyclopropane Fatty Acid Synthase (CFAS) catalyzes the addition of a methylene group from S-adenosyl-L-methionine (SAM) across the cis-double bond of oleic acid residues within phospholipids.[1][7][8]

Key Mechanistic Insight: Recent structural studies reveal that a bicarbonate ion bound in the CFAS active site acts as the general base, facilitating the deprotonation required to close the

cyclopropane ring. This unique mechanism is a specific target for novel antimicrobial inhibitors.

Visualization: The CFAS Pathway

The following diagram illustrates the conversion of membrane-bound Oleic Acid to Dihydrosterculic Acid.



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Caption: Post-synthetic modification of membrane lipids via CFA Synthase. The reaction occurs directly on the phospholipid bilayer.

Part 3: Analytical Methodologies (The "How-To")

The Critical Failure Point: Acidic Derivatization

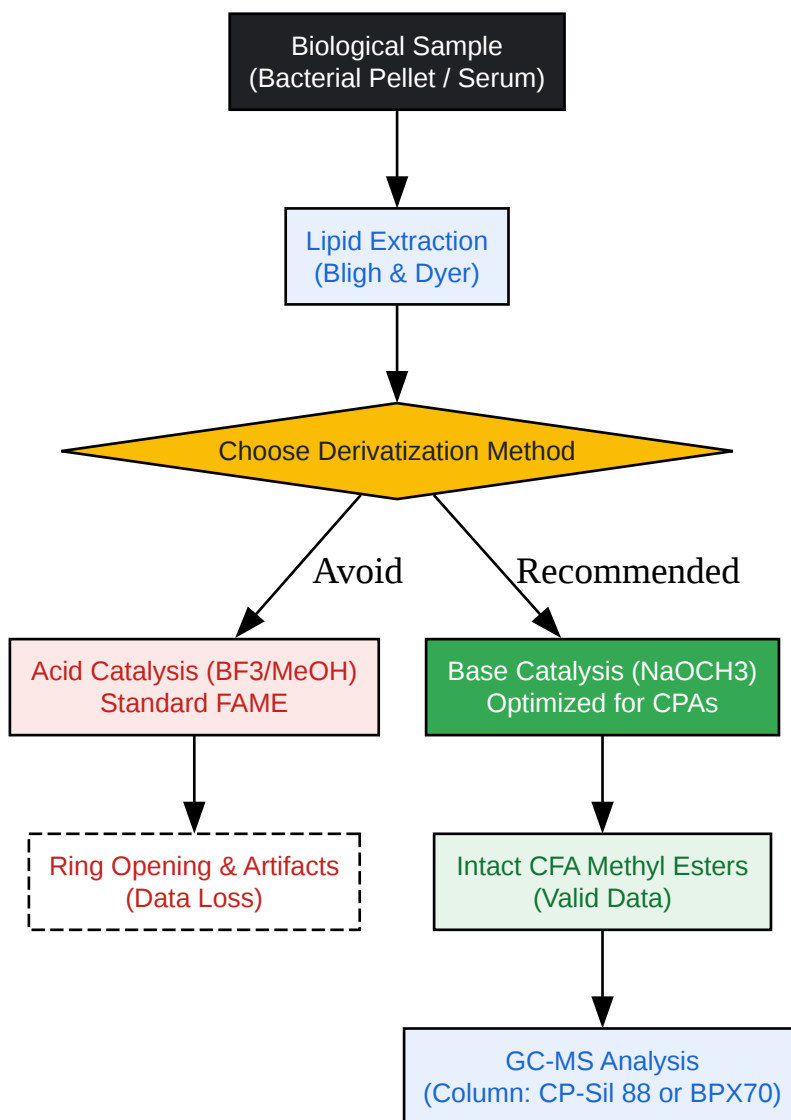
Senior Scientist Note: The most common error in analyzing dihydrosterculic acid is using standard Fatty Acid Methyl Ester (FAME) preparation methods involving Boron Trifluoride () or Methanolic HCl.

- The Problem: The cyclopropane ring is highly strained. Strong acidic conditions at high heat cause ring opening, converting the CFA into methoxy-branched artifacts or ketones.
- The Result: False negatives for dihydrosterculic acid and the appearance of "unknown" peaks in GC-MS chromatograms.

The Solution: Base-Catalyzed Transesterification

To preserve the cyclopropane ring, you must use a base-catalyzed method (Sodium Methoxide) or a mild acid method (TMS-diazomethane) at controlled temperatures.

Visualization: Analytical Workflow Decision Tree



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Caption: Decision matrix for CFA analysis. Base catalysis is mandatory to prevent degradation of the cyclopropane moiety.

Part 4: Validated Experimental Protocol

Protocol: Base-Catalyzed Preparation of FAMES for Dihydrosterculic Acid Analysis.

Reagents:

- Sodium Methoxide (0.5 M in anhydrous methanol).
- n-Hexane (HPLC Grade).
- Internal Standard: C17:0 (Heptadecanoic acid) or C21:0 (Heneicosanoic acid).

Step-by-Step Methodology:

- Extraction: Extract total lipids from the sample using the Bligh and Dyer method (Chloroform:Methanol:Water). Evaporate solvent under nitrogen.
- Solubilization: Resuspend the dried lipid residue in 1 mL of anhydrous n-Hexane.
- Transesterification: Add 1 mL of 0.5 M Sodium Methoxide. Vortex vigorously for 1 minute.
 - Note: This reaction proceeds rapidly at room temperature (20-25°C). Do not heat above 40°C.
- Incubation: Allow the reaction to stand for 10 minutes.
- Quenching: Add 1 mL of saturated NaCl solution (brine) to stop the reaction and facilitate phase separation.
- Phase Separation: Centrifuge at 2,000 x g for 5 minutes. The upper hexane layer contains the FAMES (including Dihydrosterculic acid methyl ester).
- Collection: Transfer the upper hexane layer to a GC vial containing anhydrous sodium sulfate (to remove residual water).
- Analysis: Inject 1 µL into GC-MS.
 - Column Recommendation: High-polarity cyanopropyl columns (e.g., CP-Sil 88) are required to separate cis-9,10 (Dihydrosterculic) from cis-11,12 (Lactobacillic) isomers.

Part 5: Applications in Drug Development

The unique biosynthesis of dihydrosterculic acid presents a high-value target for drug discovery.

- **Target Specificity:** Mammalian cells lack CFA synthase; they cannot synthesize cyclopropane fatty acids. Therefore, inhibitors of bacterial CFAS (e.g., analogs of SAM or specific transition-state mimics) offer a pathway for narrow-spectrum antibiotics with minimal host toxicity.
- **Virulence Modulation:** In *Mycobacterium tuberculosis*, cell wall CPAs are linked to persistence and immune evasion. Inhibiting their synthesis renders the bacteria hypersensitive to oxidative stress and acidification inside macrophages.

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